

# Application Note: Safe Handling, Storage, and Disposal of 2-(Nonylphenoxy)ethanol (NP1EO)

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## Compound of Interest

Compound Name: 2-(Nonylphenoxy)ethanol

CAS No.: 93-32-3

Cat. No.: B3431802

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## Executive Summary & Chemical Identity

**2-(Nonylphenoxy)ethanol** (CAS: 104-35-8), often abbreviated as NP1EO, is a non-ionic surfactant belonging to the alkylphenol ethoxylate class. Unlike its longer-chain cousins used in cell lysis buffers (e.g., NP-40, IGEPAL CA-630), NP1EO is a short-chain ethoxylate.

Critical Distinction: NP1EO is lipophilic (low Hydrophilic-Lipophilic Balance) and is frequently studied as a toxic biodegradation metabolite of commercial detergents. It is significantly more persistent and toxic to aquatic life than the parent polyethoxylates.<sup>[1][2]</sup>

## Chemical Profile

Property	Specification
IUPAC Name	2-(4-nonylphenoxy)ethanol
Common Synonyms	Nonylphenol monoethoxylate; NP1EO; Ethylene glycol nonylphenyl ether
CAS Number	104-35-8 (p-isomer); 27986-36-3 (generic)
Molecular Weight	264.4 g/mol
Physical State	Viscous, colorless to pale yellow liquid
Solubility	Soluble in ethanol, acetone, chloroform; Insoluble/Dispersible in water
Critical Hazard	Endocrine Disruptor (Estrogenic); Acute Aquatic Toxicity

## Risk Assessment & Safety Protocols

Core Directive: Treat NP1EO as a "Zero-Discharge" chemical. Unlike common lab reagents, the primary risk is not just immediate worker safety, but catastrophic environmental impact if released down the drain.

## Toxicology & Endocrine Disruption

NP1EO mimics 17

-estradiol. It binds to estrogen receptors, potentially causing feminization in aquatic vertebrates and reproductive impairment in mammals.

- **Worker Safety:** High viscosity increases the risk of splashes. It is a severe eye irritant and skin irritant.
- **Permeation:** NP1EO can penetrate standard latex gloves.

## Personal Protective Equipment (PPE) Matrix

PPE Category	Standard	Application Note
Gloves	Nitrile (Double-glove)	Latex is permeable to nonylphenols. Change outer glove every 30 mins.
Eye Protection	Chemical Splash Goggles	Face shield required if handling volumes >50 mL.
Respiratory	Fume Hood	Low vapor pressure, but aerosols are hazardous. Always handle in a hood.

## Storage & Stability Protocol

NP1EO is susceptible to oxidative degradation and can adsorb to certain plastics, altering concentration in analytical standards.

## Containment Materials

- Recommended: Borosilicate Glass (Amber).
- Prohibited: Low-Density Polyethylene (LDPE) or PVC. Nonylphenols can leach plasticizers or adsorb to the container walls, compromising analytical accuracy (See EPA Method 537 guidelines for similar surfactant handling).

## Environmental Conditions[1][5]

- Temperature: Store at +2°C to +8°C.
- Atmosphere: Hygroscopic. Store under an inert gas overlay (Nitrogen or Argon) if using as a quantitative standard.
- Segregation: Keep away from strong oxidizing agents and acids.

## Handling & Preparation: The "Viscosity Problem"

Challenge: NP1EO is viscous. Standard air-displacement pipettes (e.g., Gilson P200/P1000) will under-deliver volume due to liquid retention in the tip and capillary resistance.

## Protocol A: Gravimetric Preparation (Gold Standard)

For analytical standards, never rely on volumetric pipetting.

- Place a volumetric flask on an analytical balance (4-decimal precision).
- Tare the flask.
- Add NP1EO dropwise using a glass Pasteur pipette or positive displacement syringe.
- Record exact mass ( ).
- Calculate concentration:

## Protocol B: Reverse Pipetting (For Biological Assays)

If you must use a micropipette, use the Reverse Pipetting Technique to improve accuracy by >15%.

Figure 1: Reverse pipetting workflow to compensate for NP1EO viscosity.

## Disposal & Environmental Stewardship

WARNING: NP1EO is regulated under EU REACH Annex XVII and is subject to EPA Significant New Use Rules (SNUR).

The "Down-the-Drain" Prohibition: Under no circumstances should NP1EO or solutions containing it be poured down the sink. Conventional wastewater treatment plants (WWTP) cannot fully degrade NP1EO; it settles in sludge and persists as a chronic aquatic toxin.

## Disposal Decision Tree

Figure 2: Mandatory disposal workflow. Note that even trace amounts are recommended for incineration due to bioaccumulation potential.

## Regulatory Compliance Checklist

- Labeling: Waste containers must be labeled "ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S. (Nonylphenol ethoxylate)."<sup>[1][2][3][4][5][6][7][8]</sup>
- Spill Cleanup: Do not wash spills with water. Adsorb with vermiculite or clay. Place in a sealed hazardous waste drum.
- Glassware Cleaning: Rinse glassware with acetone or ethanol into the hazardous waste container before washing with detergent in the sink.

## References

- European Chemicals Agency (ECHA). (2021).<sup>[7]</sup> Annex XVII to REACH – Conditions of restriction (Entry 46a: Nonylphenol ethoxylates).<sup>[6][9]</sup> Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2014).<sup>[10][11]</sup> Significant New Use Rule (SNUR) for Nonylphenols and Nonylphenol Ethoxylates.<sup>[1][11]</sup> Federal Register. Retrieved from [[Link](#)]
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## Sources

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